

c-Myc inhibitor 15 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *c-Myc inhibitor 15*

Cat. No.: *B15582333*

[Get Quote](#)

Technical Support Center: c-Myc Inhibitor 15

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **c-Myc Inhibitor 15**. The information is presented in a question-and-answer format to directly address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage and handling conditions for **c-Myc Inhibitor 15**?

Proper storage and handling are crucial for maintaining the stability and activity of **c-Myc Inhibitor 15**. Below is a summary of recommended conditions, using the well-characterized c-Myc inhibitor 10058-F4 (CAS 403811-55-2) as a reference.

| Condition | Recommendation | Stability |
|------------------|---|--|
| Solid Form | Store at 2-8°C. Protect from light.[1] | Stable until the expiration date on the vial. |
| Stock Solution | Prepare in DMSO (e.g., up to 100 mM). Aliquot and store at -20°C.[2][3][4][5] | Stock solutions are stable for up to 3 months at -20°C.[2][3][4] |
| Working Dilution | Prepare fresh from the stock solution for each experiment. | Stability in aqueous media is limited; use immediately. |

Q2: How do I reconstitute **c-Myc Inhibitor 15**?

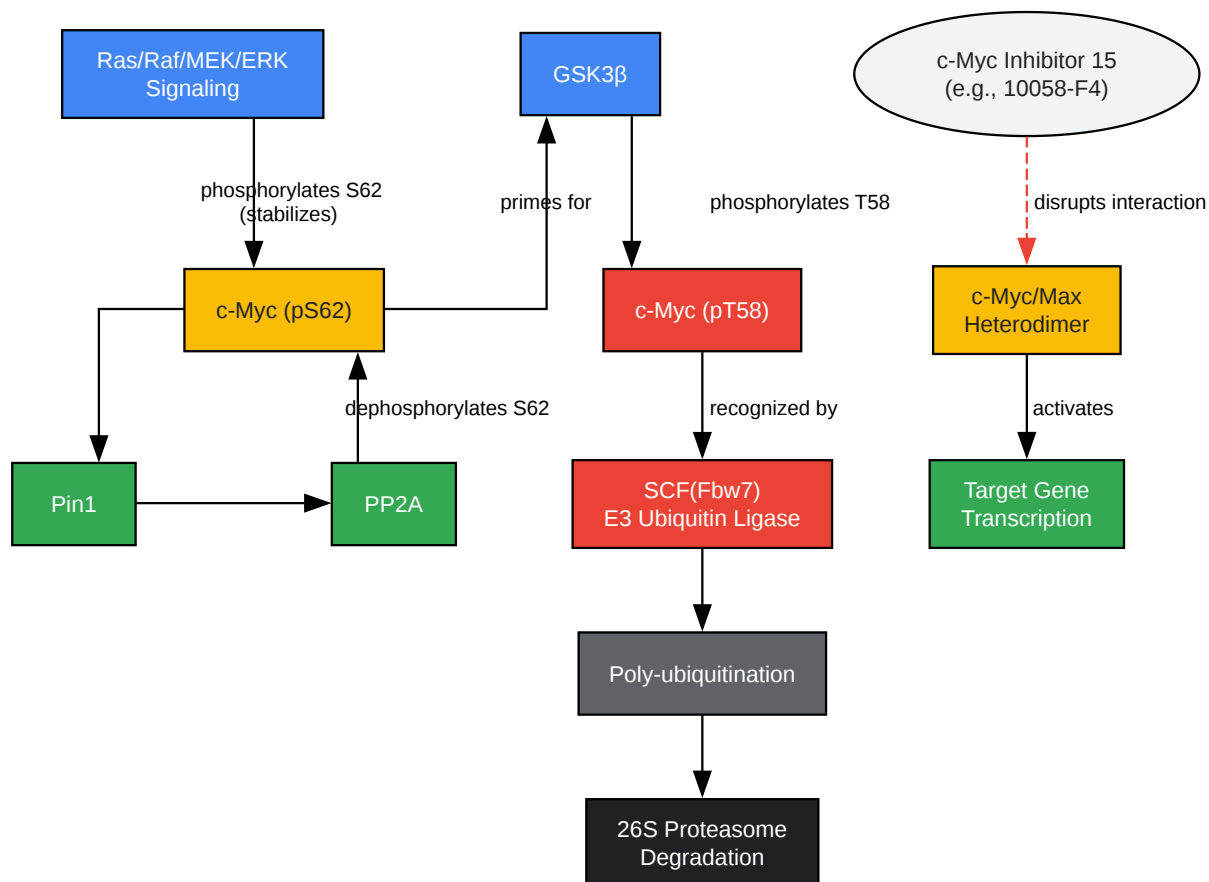
For the c-Myc inhibitor 10058-F4, it is soluble in DMSO up to 200 mg/mL and in ethanol up to 20 mM.[1][5] To prepare a stock solution, dissolve the solid inhibitor in an appropriate volume of DMSO to achieve the desired concentration. For example, to make a 10 mM stock solution of 10058-F4 (MW: 249.35), dissolve 2.49 mg in 1 mL of DMSO.

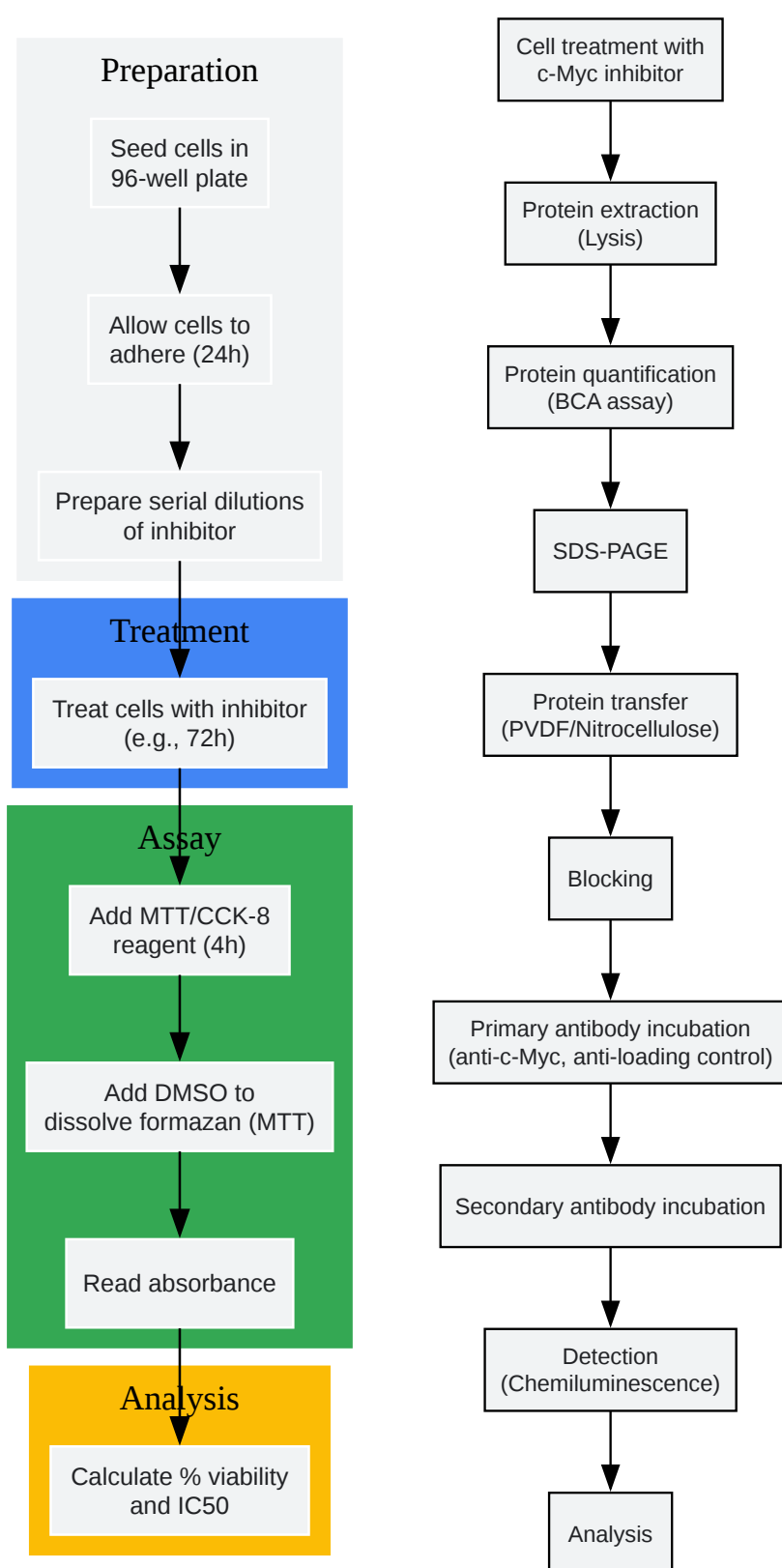
Q3: What is the mechanism of action for c-Myc inhibitors like 10058-F4?

c-Myc inhibitors, such as the cell-permeable thiazolidinone compound 10058-F4, function by specifically disrupting the interaction between c-Myc and its obligate binding partner, Max.[1][4] This heterodimerization is essential for c-Myc to bind to E-box DNA sequences and activate the transcription of its target genes, which are involved in cell proliferation, growth, and metabolism. By preventing the c-Myc/Max interaction, these inhibitors prevent the transactivation of c-Myc target genes, leading to an inhibition of tumor cell growth.[1][4]

Signaling and Degradation Pathways

The c-Myc oncoprotein's levels are tightly regulated through a complex signaling network that ultimately leads to its degradation via the ubiquitin-proteasome pathway. Understanding this pathway is critical for interpreting experimental results when using a c-Myc inhibitor.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ≥95% (sum of two isomers, HPLC), c-Myc-Max interaction inhibitor, solid | Sigma-Aldrich [sigmaaldrich.com]
- 2. researchgate.net [researchgate.net]
- 3. pnas.org [pnas.org]
- 4. merckmillipore.com [merckmillipore.com]
- 5. rndsystems.com [rndsystems.com]
- To cite this document: BenchChem. [c-Myc inhibitor 15 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15582333#c-myc-inhibitor-15-stability-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com